

PSB-0739 stability and storage conditions

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Compound of Interest

Compound Name: PSB-0739

Cat. No.: B10772090

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Technical Support Center: PSB-0739

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **PSB-0739**. Below you will find troubleshooting guides, frequently asked questions (FAQs), and recommended protocols to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **PSB-0739**?

A1: Solid **PSB-0739** should be stored under specific conditions to ensure its long-term stability. Recommendations from various suppliers are summarized in the table below. For optimal stability, it is crucial to keep the compound in a tightly sealed container, protected from moisture and light.

Q2: How should I store solutions of **PSB-0739**?

A2: Once **PSB-0739** is in solution, its stability can be more limited. It is recommended to prepare stock solutions, aliquot them into single-use volumes, and store them at low temperatures. Avoid repeated freeze-thaw cycles.

Q3: What solvents are recommended for dissolving **PSB-0739**?

A3: **PSB-0739** is soluble in water and DMSO. The choice of solvent may depend on the specific requirements of your experiment.

Q4: I see "Desiccate at RT" as a storage condition. What does this mean?

A4: "Desiccate at RT" means the compound should be stored at room temperature in a desiccator or a tightly sealed container with a desiccant to protect it from moisture.

Data Summary

Storage Conditions

Form	Supplier	Temperature	Duration	Additional Notes
Solid	R&D Systems	Room Temperature	-	Desiccate
MedchemExpress[1]	4°C	-	Sealed storage, away from moisture	
Probechem[2]	-20°C	12 Months		
4°C	6 Months			
MedKoo Biosciences[3]	0 - 4°C	Short term (days to weeks)	Dry, dark	
-20°C	Long term (months to years)	Dry, dark		
In Solvent	MedchemExpress[1]	-80°C	6 Months	Sealed storage, away from moisture
-20°C	1 Month	Sealed storage, away from moisture		
Probechem[2]	-80°C	6 Months		
-20°C	6 Months			

Solubility

Solvent	Concentration	Supplier
Water	Soluble to 25 mM	R&D Systems, Tocris
H2O	3.33 mg/mL (5.46 mM) (requires ultrasonic)[1]	MedchemExpress
DMSO	10 mM[2]	Probechem
DMSO	Soluble[3]	MedKoo Biosciences

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent or unexpected experimental results.	Compound degradation due to improper storage.	Review the storage conditions of your solid compound and stock solutions. Ensure they align with the recommendations. Prepare fresh stock solutions from solid material if degradation is suspected.
Inaccurate concentration of stock solution.	Verify the calculations used for preparing the stock solution. If possible, confirm the concentration using a suitable analytical method (e.g., UV-Vis spectroscopy).	
Repeated freeze-thaw cycles of stock solution.	Aliquot stock solutions into single-use volumes to avoid multiple freeze-thaw cycles.	
Difficulty dissolving the compound.	Incorrect solvent or insufficient mixing.	Confirm the recommended solvent and concentration. Use of an ultrasonic bath may aid in dissolution, as suggested for aqueous solutions ^[1] .
Compound has precipitated out of solution.	Visually inspect the solution for any precipitate. If present, try warming the solution gently or sonicating to redissolve. If precipitation persists, a fresh solution should be prepared.	
Visible change in the appearance of the solid compound (e.g., color change, clumping).	Moisture absorption or degradation.	This may indicate that the compound has been compromised. It is recommended to use a fresh vial of the compound for your

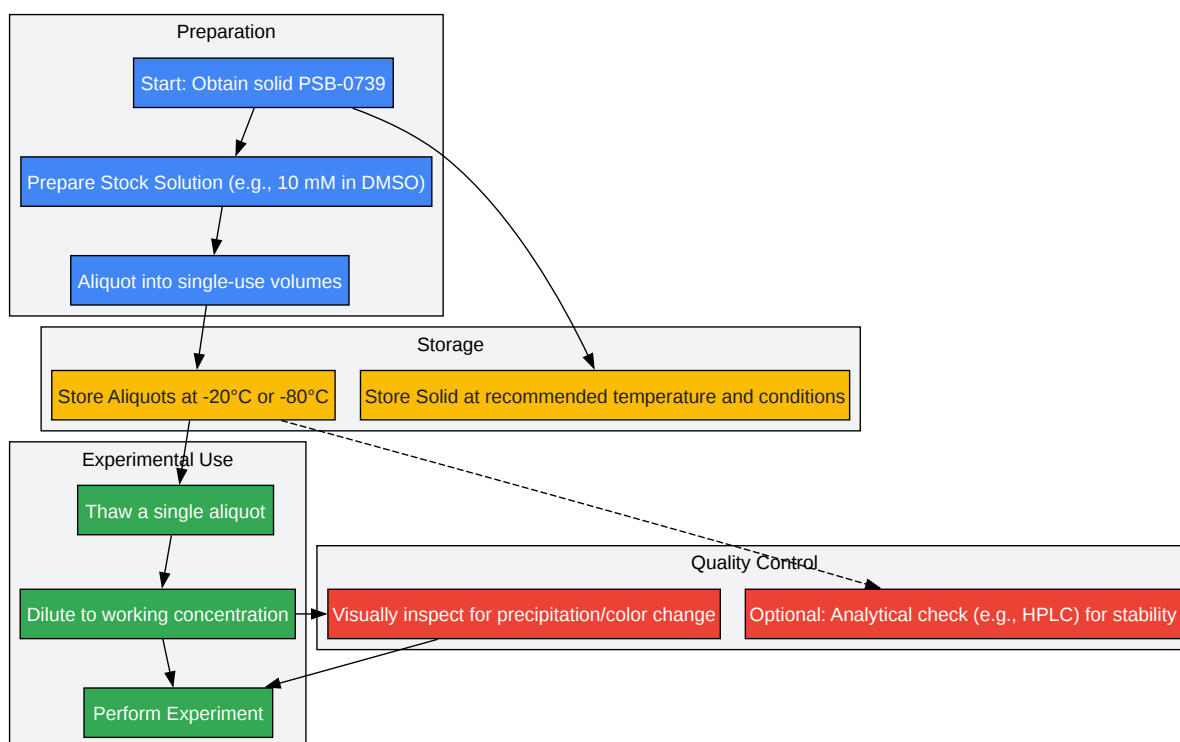
experiments to ensure data integrity.

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

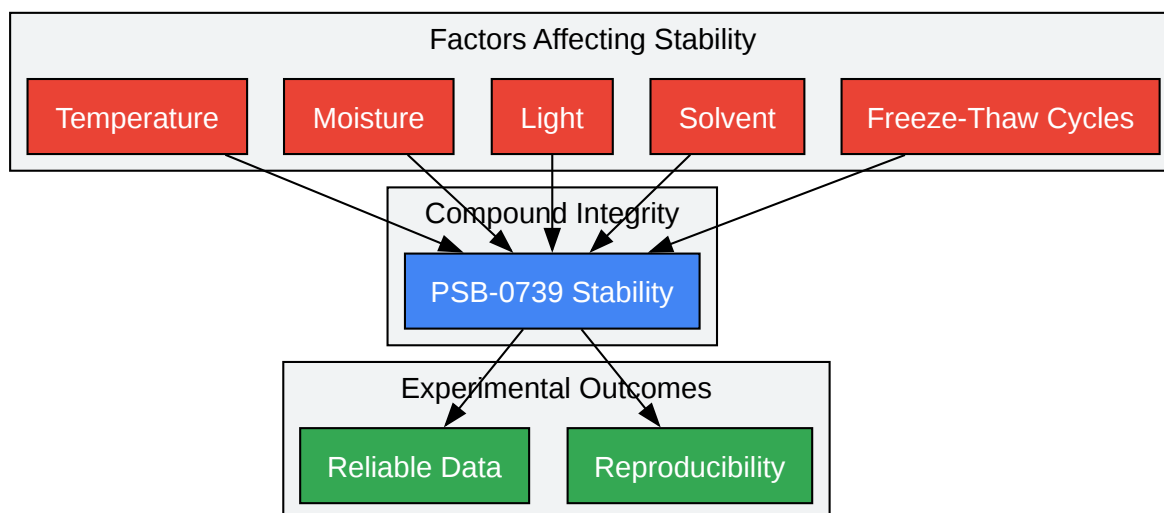
- **Allow the Vial to Equilibrate:** Before opening, let the vial of solid **PSB-0739** equilibrate to room temperature for at least 60 minutes. This prevents condensation of moisture onto the compound.
- **Weigh the Compound:** Accurately weigh the desired amount of **PSB-0739** in a sterile microcentrifuge tube. The molecular weight of **PSB-0739** is approximately 609.54 g/mol .
- **Add Solvent:** Add the calculated volume of high-purity DMSO to achieve a final concentration of 10 mM.
- **Dissolve:** Vortex the solution until the compound is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- **Aliquot and Store:** Aliquot the stock solution into single-use, tightly sealed vials. Store the aliquots at -20°C or -80°C for long-term storage.

Visualizations



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Caption: Recommended workflow for handling and using **PSB-0739**.



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Caption: Key factors influencing the stability of **PSB-0739**.

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